

An In-depth Technical Guide to Boc-4-methyl-D-phenylalanine

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Compound of Interest

Compound Name: *Boc-4-methyl-D-phenylalanine*

CAS No.: 80102-27-8

Cat. No.: B558662

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Boc-4-methyl-D-phenylalanine**, a key building block in modern peptide synthesis and drug discovery. This document details its physicochemical properties, synthesis, and application in experimental protocols, with a focus on its role in developing novel therapeutics.

Core Data Presentation

Boc-4-methyl-D-phenylalanine, identified by the CAS number 80102-27-8, is a derivative of the non-proteinogenic amino acid 4-methyl-D-phenylalanine.[1][2] The tert-butyloxycarbonyl (Boc) protecting group on the alpha-amino group allows for its controlled and sequential incorporation into peptide chains.[3] The presence of the D-enantiomer and the 4-methyl group on the phenyl ring are critical features that can impart unique properties to peptides, such as enhanced enzymatic stability and modified receptor interactions.[4][5]

Property	Value	References
CAS Number	80102-27-8	[1][2]
Molecular Formula	C ₁₅ H ₂₁ NO ₄	[2][6][7]
Molecular Weight	279.33 g/mol	[7][8]
Synonyms	(2R)-2-[(tert-butoxycarbonyl)amino]-3-(4-methylphenyl)propanoic acid, N-Boc-4-methyl-D-phenylalanine, Boc-D-Phe(4-Me)-OH	[1][9]
Purity	>95% to ≥99% (by HPLC)	[2][6][10]
Appearance	White to off-white solid or powder	[3]
Storage Conditions	2 to 8 °C	[6][10]

Experimental Protocols

Synthesis of Boc-4-methyl-D-phenylalanine

The synthesis of **Boc-4-methyl-D-phenylalanine** is achieved through the protection of the amino group of 4-methyl-D-phenylalanine using di-tert-butyl dicarbonate (Boc anhydride) in the presence of a base. This is a standard procedure for Boc protection of amino acids.[3][11]

Materials:

- 4-methyl-D-phenylalanine
- Di-tert-butyl dicarbonate (Boc₂O)
- Triethylamine (TEA) or another suitable base
- Dimethylformamide (DMF) or another suitable solvent
- Ethyl acetate

- Saturated sodium bicarbonate solution
- 1M HCl solution
- Brine
- Anhydrous magnesium sulfate

Procedure:

- Dissolve 4-methyl-D-phenylalanine in DMF.
- Add triethylamine to the solution to act as a base.
- Slowly add di-tert-butyl dicarbonate to the reaction mixture.
- Stir the reaction at room temperature for 18-24 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete, remove the solvent under reduced pressure.
- Dissolve the residue in ethyl acetate and wash with 1M HCl, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate in vacuo to yield the crude product.
- Purify the product by column chromatography or recrystallization to obtain pure **Boc-4-methyl-D-phenylalanine**.

Incorporation into a Peptide Chain via Boc Solid-Phase Peptide Synthesis (SPPS)

Boc-4-methyl-D-phenylalanine is a valuable building block in Boc-SPPS. The general workflow involves the iterative deprotection of the Boc group and coupling of the next Boc-protected amino acid onto a solid support resin.[\[12\]](#)[\[13\]](#)

Materials:

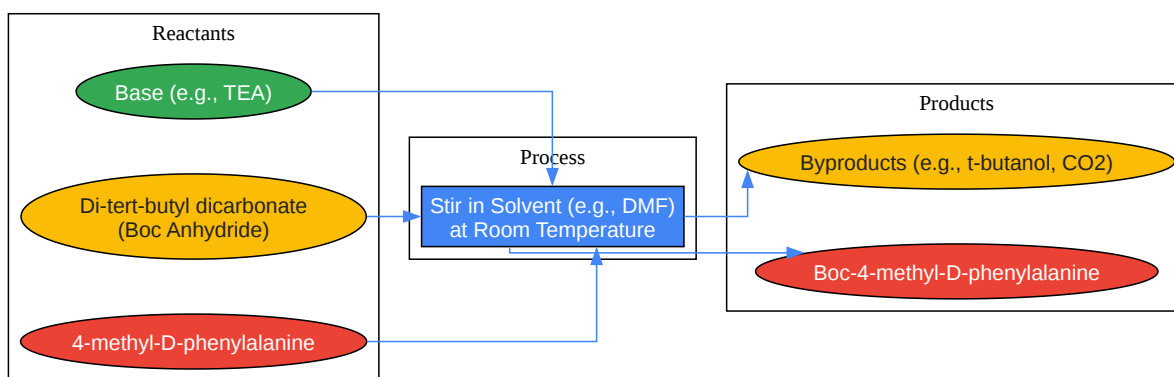
- **Boc-4-methyl-D-phenylalanine**
- Appropriate resin for Boc-SPPS (e.g., Merrifield or PAM resin)[[13](#)]
- Trifluoroacetic acid (TFA) in dichloromethane (DCM) for deprotection[[13](#)]
- Coupling reagents (e.g., DCC/HOBt or HBTU/DIPEA)
- DCM and DMF as washing solvents
- A neutralizing base (e.g., diisopropylethylamine, DIPEA)

Procedure:

- Resin Preparation: Start with a suitable resin, with the first amino acid already attached if necessary.
- Boc Deprotection: Swell the resin in DCM. Treat the resin with a solution of 50% TFA in DCM for approximately 30 minutes to remove the Boc protecting group from the N-terminal amino acid.[[13](#)]
- Washing: Wash the resin thoroughly with DCM followed by DMF to remove residual TFA and byproducts.
- Neutralization: Neutralize the resulting trifluoroacetate salt on the resin with a solution of a hindered base like 10% DIPEA in DMF.
- Coupling: Dissolve **Boc-4-methyl-D-phenylalanine** and a coupling agent (e.g., HBTU/HOBt) in DMF. Add this activation mixture to the neutralized resin and agitate for 1-2 hours to form the peptide bond.
- Washing: Wash the resin with DMF and DCM to remove excess reagents and byproducts.
- Repeat: Repeat the deprotection, washing, neutralization, and coupling steps for each subsequent amino acid in the peptide sequence.

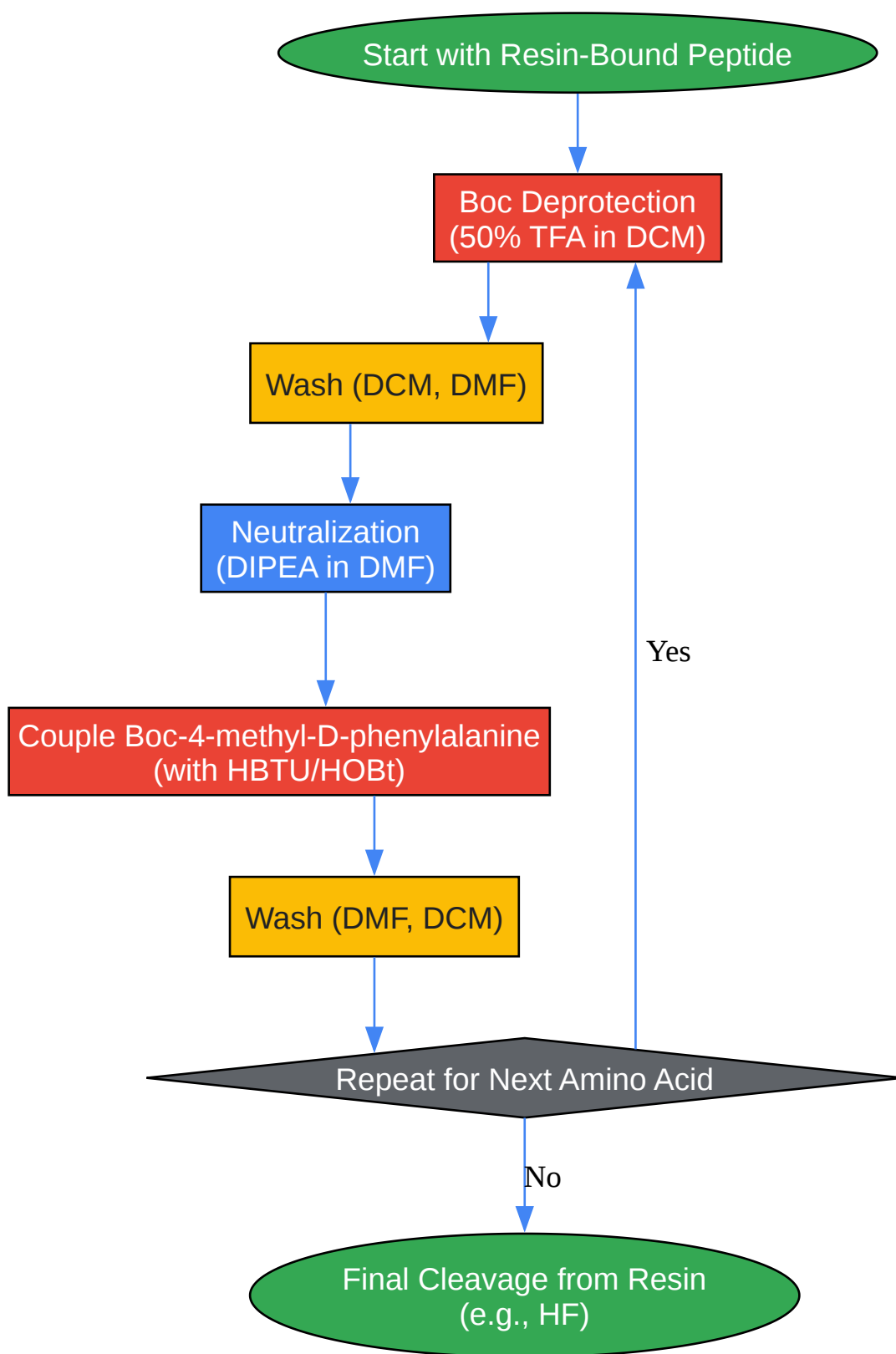
- Final Cleavage: Once the peptide synthesis is complete, cleave the peptide from the resin and remove side-chain protecting groups using a strong acid like hydrofluoric acid (HF) or trifluoromethanesulfonic acid (TFMSA).[12]

Mandatory Visualizations



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Caption: Synthesis of **Boc-4-methyl-D-phenylalanine**.



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Caption: Workflow for Boc Solid-Phase Peptide Synthesis.

Applications in Research and Drug Development

The incorporation of **Boc-4-methyl-D-phenylalanine** into peptide sequences is a strategic choice for enhancing therapeutic potential. The D-configuration provides resistance to proteolytic degradation, thereby increasing the in vivo half-life of the peptide.[5] The 4-methyl group adds hydrophobicity, which can influence peptide structure, membrane interaction, and receptor binding affinity.[10]

This modified amino acid is particularly useful in the development of:

- **Metabolically Stable Peptides:** For applications where a longer duration of action is required.
- **Peptide-Based Therapeutics:** Including agonists and antagonists for G-protein coupled receptors (GPCRs), where specific conformations are crucial for activity.
- **Enzyme Inhibitors:** The unique structure can be used to design potent and selective inhibitors.
- **Novel Biomaterials:** Where the self-assembly properties of the resulting peptides can be tailored.[10]

Its use is prominent in pharmaceutical development, especially for therapeutics targeting neurological disorders and in protein engineering for creating proteins with enhanced stability and function.[4]

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